

# Endemic Flora and Fauna of Chinnar Wildlife Sanctuary: A Technical Guide

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This technical guide provides an in-depth overview of the unique biodiversity of the **Chinnar** Wildlife Sanctuary, with a focus on its endemic flora and fauna. The sanctuary, located in the rain shadow region of the Western Ghats in Kerala, India, is a unique ecosystem characterized by dry deciduous forests, thorny scrublands, and a rich variety of life.<sup>[1][2][3]</sup> This document is intended for researchers, scientists, and professionals in drug development seeking detailed information on the biological resources of this region.

## Endemic and Threatened Fauna

**Chinnar** Wildlife Sanctuary is a critical habitat for several endemic and threatened animal species. The unique climate and vegetation of the sanctuary support a diverse faunal population.

### Mammals

The sanctuary is home to a significant population of mammals, including several endemic and endangered species.

One of the most notable residents is the Grizzled Giant Squirrel (*Ratufa macroura*), a near-threatened species for which **Chinnar** is one of the last remaining habitats.<sup>[4][5]</sup> Population studies have indicated a concerning decline in their numbers over the years.<sup>[4][6]</sup> Another rare mammal found in the sanctuary is the Manjampatti White Bison, a rare albino gaur.<sup>[2]</sup> Other

important endemic or threatened mammals include the Nilgiri Tahr, Rusty-spotted Cat, and the Tufted Grey Langur.[2]

Table 1: Population Estimates of the Grizzled Giant Squirrel (*Ratufa macroura*) in **Chinnar** Wildlife Sanctuary

Year of Study	Estimated Population/Density	Key Findings	Source
1993	18 to 23 squirrels/sq km	Baseline data for future comparisons.	[6]
2007	64 squirrels/sq km	A significant increase from the 1993 estimate.	[6]
2013	107 individuals sighted	Sighting data from a line transect study.	[7][8]
2018	15.26 squirrels/sq km (24 individuals counted)	An alarming decline of 78-85% compared to 1993 and 2007 estimates.[4][5][6]	[5][6]
2019	15-24 individuals	Corroborates the significant decline in population.	[4]

## Amphibians and Reptiles

A rapid survey of amphibians in the sanctuary identified 18 species, of which nine are endemic to the Western Ghats, and five are threatened.[9] The sanctuary is also the only place in Kerala where the Indian Star Tortoise is known to occur in the wild and has a rehabilitation center for this threatened species.[10]

## Endemic and Threatened Flora

The sanctuary boasts a remarkable diversity of flowering plants, with around 965 species recorded.[11] The vegetation is predominantly dry deciduous and thorny scrub forests.[1][11]

A critically endangered species, **\*\* Albizia lathamii \*\***, has been reported from the dry forests of **Chinnar**.<sup>[3]</sup> The Marayoor Sandalwood forest is another unique feature of the sanctuary's flora.<sup>[1]</sup>

Table 2: Notable Endemic and Threatened Flora of **Chinnar** Wildlife Sanctuary

Species	Common Name	Family	Conservation Status	Location in Sanctuary
Albizia lathamii	Latham's Albizia	Fabaceae	Critically Endangered	Dry forests
Santalum album	Indian Sandalwood	Santalaceae	Vulnerable	Marayoor Sandalwood Forest

## Experimental Protocols

Several research studies have been conducted within the **Chinnar** Wildlife Sanctuary to assess its biodiversity. The following are detailed descriptions of the key experimental protocols employed in these studies.

## Fauna Population Estimation and Behavioral Studies

### 3.1.1. Line Transect Method for Grizzled Giant Squirrel Population Estimation

This method is used to estimate the density and population size of the Grizzled Giant Squirrel.

- **Transect Design:**
  - Permanent transect lines of 2-4 km are established in different habitats within the sanctuary, particularly in the riverine forests which are the preferred habitat of the squirrels.
  - The starting and ending points of each transect are marked using a GPS.
- **Data Collection:**

- Two observers walk along the transect at a constant pace (e.g., 1 km/hour).
- When a squirrel or a group of squirrels is sighted, the following data are recorded:
  - Perpendicular distance of the animal from the transect line.
  - Sighting distance (distance from the observer to the animal).
  - Sighting angle (angle between the transect line and the line of sight to the animal).
  - Number of individuals in the group.
  - Time and location of the sighting (GPS coordinates).
- Data Analysis:
  - The collected data is analyzed using statistical software like DISTANCE.
  - A detection function is fitted to the perpendicular distance data to estimate the effective strip width.
  - The density of squirrels is calculated as the number of individuals sighted divided by the total area surveyed (transect length multiplied by the effective strip width).

### 3.1.2. Focal Animal Sampling for Grizzled Giant Squirrel Feeding Ecology

This method is used to study the feeding behavior and diet composition of the Grizzled Giant Squirrel.[\[12\]](#)

- Subject Selection:
  - An individual squirrel is randomly selected for observation.
- Observation Protocol:
  - The focal animal is observed for a predetermined period (e.g., 15-30 minutes).
  - All feeding behaviors are recorded continuously during the observation period. This includes:

- The species of the plant being consumed.
- The part of the plant being eaten (e.g., leaves, fruits, bark).
- The duration of each feeding bout.
- Any interactions with other animals during feeding.
- Data Analysis:
  - The proportion of time spent feeding on different food items is calculated to determine the diet composition.
  - The data can also be used to analyze foraging strategies and food preferences.[\[12\]](#)

### 3.1.3. Time-constrained Visual Encounter Surveys for Amphibians

This method is used for rapid assessment of amphibian species richness and relative abundance.[\[9\]](#)

- Survey Design:
  - Surveys are conducted in various habitats within the sanctuary, including riparian zones, dry deciduous forests, and evergreen forests.
  - Both diurnal and nocturnal surveys are carried out to account for species with different activity patterns.
- Data Collection:
  - A team of surveyors walks through the selected habitat for a fixed period (e.g., 1-2 person-hours).
  - All amphibians encountered are identified to the species level.
  - The number of individuals of each species is recorded.
  - Microhabitat details (e.g., on a log, in leaf litter) are also noted.

- Data Analysis:
  - Species richness is determined by the total number of species recorded.
  - Relative abundance is calculated as the number of individuals of a particular species as a proportion of the total number of amphibians observed.

## Flora and Vegetation Analysis

### 3.2.1. Permanent Plot Method for Vegetation Analysis

This method is used to monitor long-term changes in the structure and composition of the forest.

- Plot Establishment:
  - Permanent plots of a standard size (e.g., 1 hectare) are established in representative forest types.
  - The corners of the plots are permanently marked with concrete pillars or other durable markers.
- Data Collection:
  - Within each plot, all woody plants above a certain girth at breast height (GBH), for example,  $\geq 10$  cm, are tagged with a unique number.
  - The following parameters are recorded for each tagged plant:
    - Species identification.
    - GBH.
    - Height.
    - Canopy position.
- Data Analysis:

- Vegetation parameters such as density, basal area, and frequency are calculated for each species.
- Diversity indices (e.g., Shannon-Wiener index) are calculated to assess the species diversity of the plot.
- By re-measuring the plots at regular intervals, changes in forest dynamics can be tracked.

## Ethnobotanical Data Collection

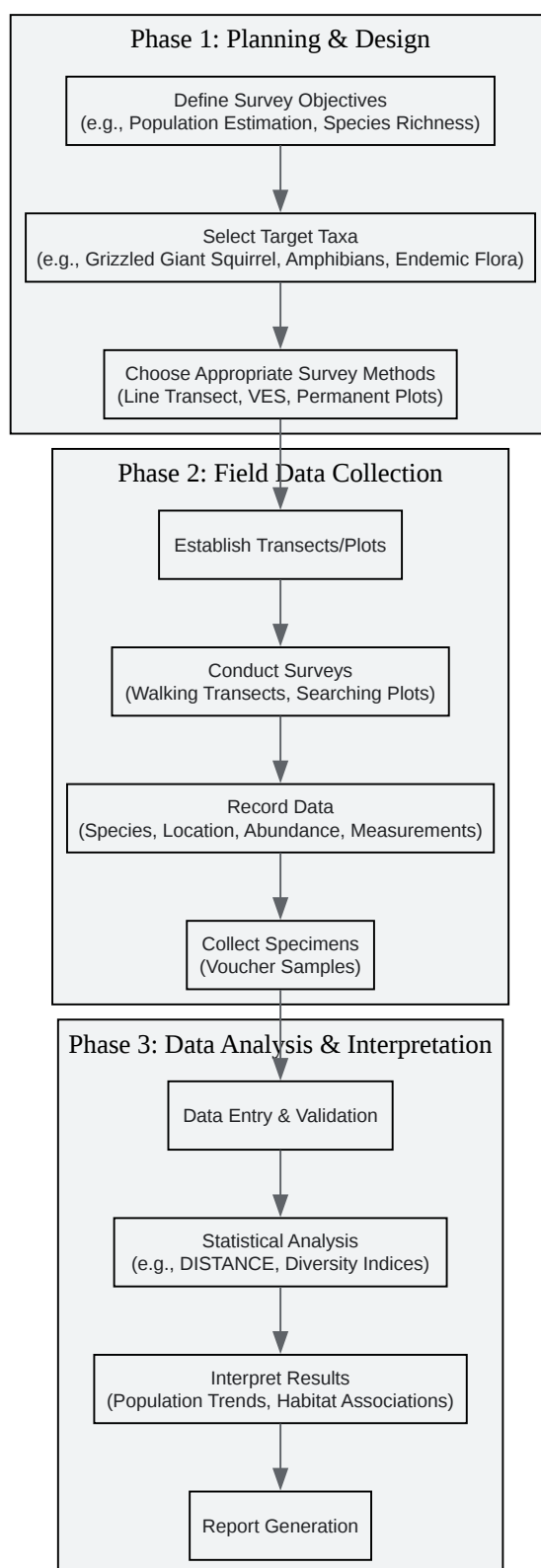
This method is used to document the traditional knowledge of local communities regarding the use of plants.

- Data Collection:
  - Semi-structured interviews and discussions are conducted with traditional healers and knowledgeable elders from the local tribal communities (Muthuvans and Hill Pulayas).[\[2\]](#)  
[\[3\]](#)
  - Information is gathered on:
    - The local names of plants.
    - The medicinal and other uses of different plant parts.
    - Methods of preparation and administration of plant-based remedies.
- Voucher Specimen Collection:
  - Plant specimens corresponding to the information gathered are collected for scientific identification.
  - These voucher specimens are then deposited in a herbarium for future reference.
- Data Analysis:
  - The collected data is compiled and analyzed to create a comprehensive database of the ethnobotanical knowledge of the region.

## Visualizations

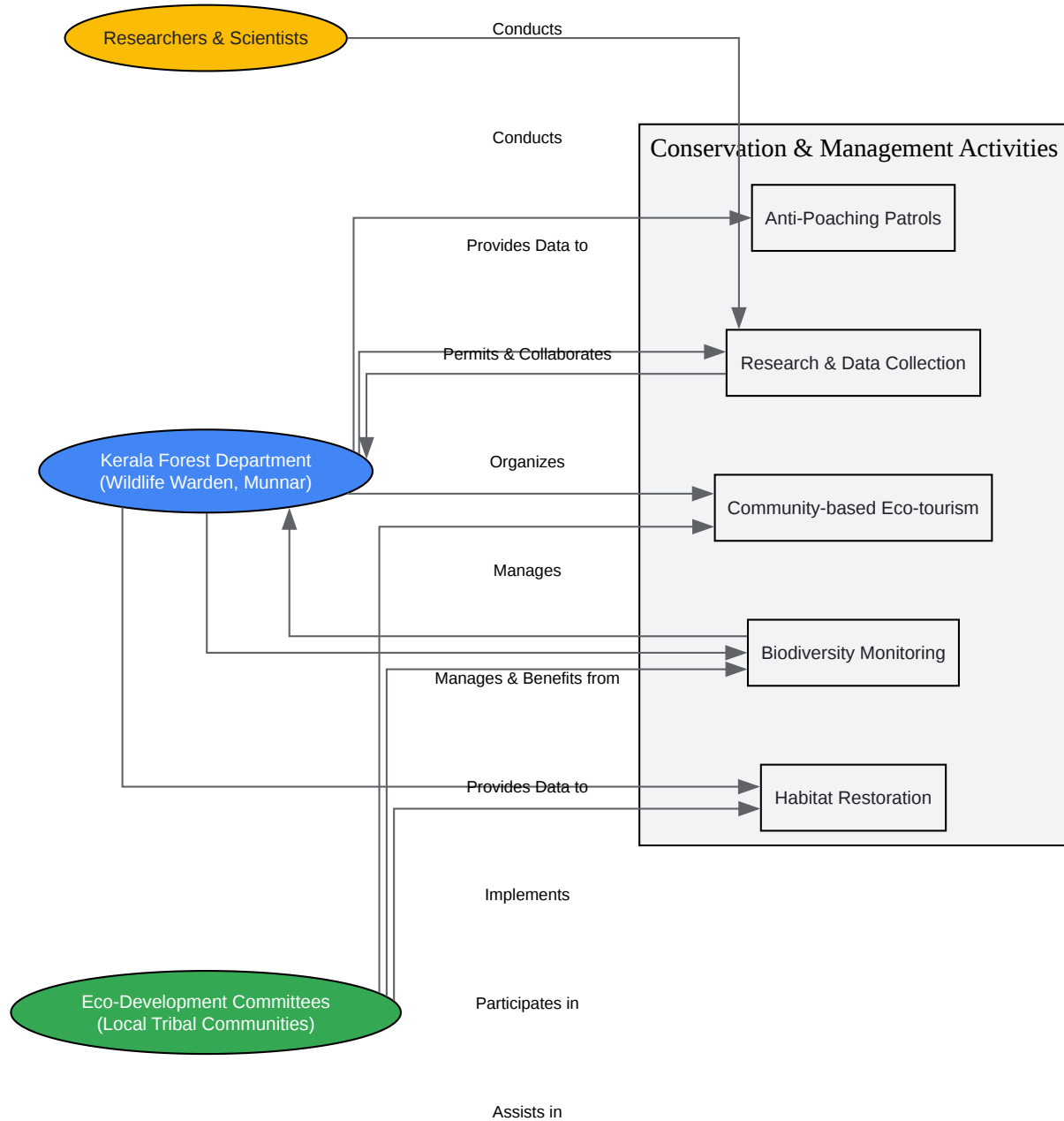
The following diagrams, created using the DOT language, illustrate key ecological relationships and research workflows within the **Chinnar** Wildlife Sanctuary.

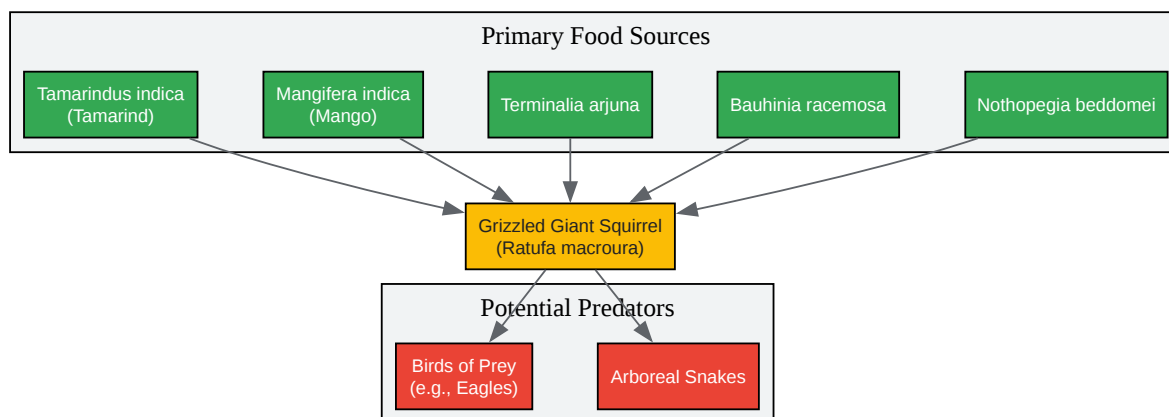




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Caption: Workflow for a biodiversity survey in **Chinnar** Wildlife Sanctuary.





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